

# An In-depth Technical Guide to Benzene, (hexyloxy)- (CAS: 1132-66-7)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Benzene, (hexyloxy)-

Cat. No.: B074731

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Benzene, (hexyloxy)-**, also known as hexyl phenyl ether. The information compiled herein is intended to support research, development, and application activities involving this aromatic ether.

## Chemical and Physical Properties

**Benzene, (hexyloxy)-** is an organic compound characterized by a benzene ring linked to a hexyloxy group through an ether bond.<sup>[1]</sup> This structure imparts both aromatic and aliphatic characteristics to the molecule, influencing its physical and chemical behavior.<sup>[1]</sup> It is a colorless liquid with a faint floral scent, soluble in many organic solvents but not in water.<sup>[2]</sup>

The key physicochemical properties of **Benzene, (hexyloxy)-** are summarized in the tables below for easy reference and comparison.

## Table 1: General and Physical Properties

Property	Value	Reference(s)
Molecular Formula	C <sub>12</sub> H <sub>18</sub> O	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	178.27 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Colorless liquid	<a href="#">[2]</a>
Melting Point	-19.0 °C	<a href="#">[4]</a>
Boiling Point	240 °C at 760 mmHg	<a href="#">[4]</a>
Density	0.909 g/cm <sup>3</sup>	<a href="#">[4]</a>
Flash Point	92.4 °C	<a href="#">[4]</a>
Refractive Index	1.484	<a href="#">[4]</a>

**Table 2: Chemical Descriptors and Computational Data**

Property	Value	Reference(s)
IUPAC Name	hexoxybenzene	<a href="#">[1]</a> <a href="#">[5]</a>
InChI Key	KNRQFACTBMDELK-UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[3]</a>
Canonical SMILES	CCCCCOc1ccccc1	<a href="#">[5]</a>
Hydrogen Bond Donor Count	0	<a href="#">[1]</a> <a href="#">[5]</a>
Hydrogen Bond Acceptor Count	1	<a href="#">[1]</a> <a href="#">[5]</a>
Rotatable Bond Count	6	<a href="#">[1]</a> <a href="#">[5]</a>
Topological Polar Surface Area	9.2 Å <sup>2</sup>	<a href="#">[1]</a>
XLogP3	4.6	<a href="#">[5]</a>

**Table 3: Spectral Data**

Spectrum Type	Key Characteristics	Reference(s)
<sup>1</sup> H NMR	Aryl protons: ~6.5-8.0 ppm; Benzylic protons: ~2.0-3.0 ppm	[6]
<sup>13</sup> C NMR	Aromatic carbons: ~120-150 ppm	[6]
IR	C-H stretch (aromatic): 3100- 3000 cm <sup>-1</sup> ; C-C stretch (in- ring): 1600-1585 cm <sup>-1</sup> and 1500-1400 cm <sup>-1</sup>	[6]
Mass Spectrometry	Molecular Ion (M <sup>+</sup> ): m/z = 178	[5]

## Synthesis and Experimental Protocols

The most common laboratory method for the preparation of **Benzene, (hexyloxy)-** is the Williamson ether synthesis.<sup>[1]</sup> This reaction involves the nucleophilic substitution of a halide by an alkoxide.<sup>[7]</sup> Another viable route is through nucleophilic aromatic substitution, particularly for benzene rings bearing electron-withdrawing groups.<sup>[1]</sup>

### Williamson Ether Synthesis: A Generalized Protocol

This protocol describes a general procedure for the synthesis of **Benzene, (hexyloxy)-** via the Williamson ether synthesis, reacting phenol with a hexyl halide.

#### Materials:

- Phenol
- 1-Bromohexane (or other hexyl halide)
- Sodium hydroxide (or another strong base)
- Anhydrous solvent (e.g., N,N-dimethylformamide (DMF) or acetonitrile)
- Diethyl ether (for extraction)

- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate or sodium sulfate (for drying)

Procedure:

- Deprotonation of Phenol: In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve phenol in the anhydrous solvent. Add a strong base, such as sodium hydroxide, to deprotonate the phenol and form the sodium phenoxide salt. This is the nucleophile.
- Nucleophilic Attack: To the solution of sodium phenoxide, add the hexyl halide (e.g., 1-bromohexane) dropwise at room temperature or with gentle heating. The reaction is an  $S_N2$  displacement of the halide by the phenoxide ion.[7]
- Reaction Monitoring: The reaction progress can be monitored by thin-layer chromatography (TLC). The reaction is typically stirred for several hours at a temperature ranging from 50-100 °C.[3]
- Workup: After the reaction is complete, cool the mixture to room temperature. Quench the reaction with water and transfer the mixture to a separatory funnel.
- Extraction: Extract the aqueous layer with diethyl ether. Combine the organic layers.
- Washing: Wash the combined organic layers with water and then with brine to remove any remaining base and salts.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
- Purification: The crude **Benzene, (hexyloxy)-** can be purified by column chromatography on silica gel or by distillation under reduced pressure.

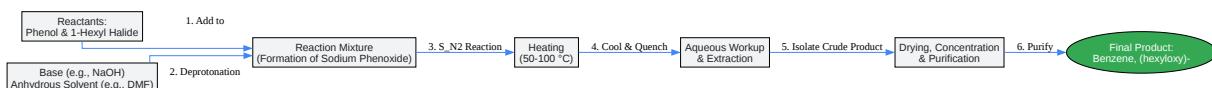
## Applications in Research and Development

**Benzene, (hexyloxy)-** and its derivatives have found utility in several areas of scientific research and development.

- Materials Science: The hexyloxybenzene moiety is a building block for organic semiconducting materials used in Organic Field-Effect Transistors (OFETs), Organic Photovoltaics (OPVs), and Organic Light-Emitting Diodes (OLEDs).<sup>[1]</sup> The hexyl group enhances solubility in organic solvents, facilitating solution-based processing of these materials.<sup>[1]</sup>
- Organic Synthesis: As an aromatic ether, it serves as a versatile intermediate in organic synthesis. The benzene ring can undergo electrophilic aromatic substitution, while the hexyloxy group can be involved in other transformations.<sup>[1]</sup>
- Drug Discovery: While **Benzene, (hexyloxy)-** itself is not a known therapeutic agent, the phenyl-hexyl structural motif is utilized in stationary phases for High-Performance Liquid Chromatography (HPLC) columns, which are crucial for the separation and analysis of drug compounds.<sup>[8][9]</sup> Furthermore, derivatives of n-hexyl phenyl ether have been investigated for potential antituberculous activity.<sup>[10]</sup> A related compound, 4-(hexyloxy)benzene-1,2-diol, has demonstrated antimicrobial activity against *B. subtilis*, with a proposed mechanism of disrupting the bacterial membrane.

## Visualizations

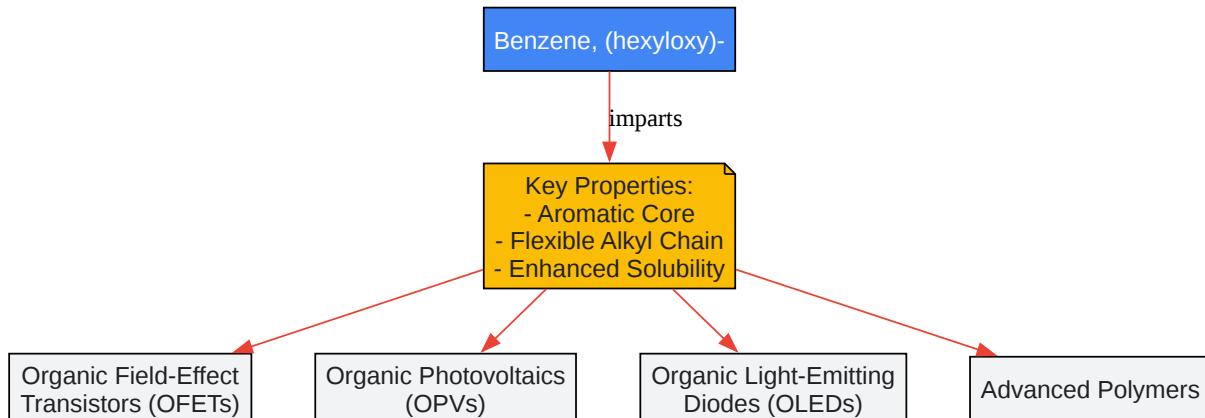
### Generalized Workflow for Williamson Ether Synthesis of Benzene, (hexyloxy)-



[Click to download full resolution via product page](#)

Caption: Generalized workflow for the Williamson ether synthesis of **Benzene, (hexyloxy)-**.

### Logical Relationship of Benzene, (hexyloxy)- in Material Science Applications



[Click to download full resolution via product page](#)

Caption: Logical relationship of **Benzene, (hexyloxy)-** properties to its applications in material science.

## Safety and Handling

For research purposes only. Not for human or veterinary use.[\[1\]](#) While considered to have low toxicity, it should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[\[2\]](#) Work in a well-ventilated area or under a fume hood. Refer to the Safety Data Sheet (SDS) for detailed safety and handling information.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [fse.studenttheses.ub.rug.nl](http://fse.studenttheses.ub.rug.nl) [fse.studenttheses.ub.rug.nl]
- 2. Nucleophilic aromatic substitution - Wikipedia [en.wikipedia.org]

- 3. byjus.com [byjus.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. 9.5. Williamson ether synthesis | Organic Chemistry 1: An open textbook [courses.lumenlearning.com]
- 6. m.youtube.com [m.youtube.com]
- 7. masterorganicchemistry.com [masterorganicchemistry.com]
- 8. hexyl phenyl ether, CasNo.1132-66-7 GIHI CHEMICALS CO.,LIMITED China (Mainland) [gihichem.lookchem.com]
- 9. masterorganicchemistry.com [masterorganicchemistry.com]
- 10. Nucleophilic Aromatic Substitution - Chemistry Steps [chemistrysteps.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Benzene, (hexyloxy)-(CAS: 1132-66-7)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074731#benzene-hexyloxy-cas-number-1132-66-7]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)